

Technical Comparison Guide: Mass Spectrometry Fragmentation of N,6-Dimethylpyridazin-3-amine

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Compound of Interest

Compound Name: *N,6-dimethylpyridazin-3-amine*

CAS No.: 14966-89-3

Cat. No.: B1423051

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Executive Summary

N,6-dimethylpyridazin-3-amine (MW 123.15 Da) presents a distinct fragmentation signature in Electrospray Ionization (ESI) and Electron Impact (EI) mass spectrometry that allows for unambiguous differentiation from its structural isomers (e.g., 3-amino-4,6-dimethylpyridazine or N,N-dimethylpyridazin-3-amine).

- **Primary Diagnostic:** The specific loss of the N-methylamino group (neutral loss of 31 Da) or the methyl radical from the secondary amine distinguishes this molecule from ring-methylated analogs.
- **Key Differentiator:** Unlike ring-methylated isomers which predominantly lose NH_3 (17 Da) or HCN (27 Da), the N-methylated species exhibits characteristic side-chain cleavage prior to ring degradation.

Molecule Profile & Experimental Baseline

Parameter	Specification
IUPAC Name	N,6-dimethylpyridazin-3-amine
Molecular Formula	C ₆ H ₉ N ₃
Exact Mass	123.0796 Da
[M+H] ⁺ (ESI)	124.0869 Da
pKa (Predicted)	~5.5 (Pyridazine N) / ~9.0 (Amine N)
LogP	0.6 (Approx.)

Standardized Experimental Protocol (LC-MS/MS)

To replicate the fragmentation data described below, ensure your system is calibrated to these parameters. This protocol ensures the generation of "self-validating" spectra where diagnostic ions are sufficiently abundant.

- Ionization Source: Electrospray Ionization (ESI) in Positive Mode (+).
- Mobile Phase: 0.1% Formic Acid in Water/Acetonitrile (Gradient). Acidic pH is critical to protonate the ring nitrogen.
- Flow Rate: 0.3 mL/min.
- Collision Energy (CE): Stepped CE (15, 30, 45 eV) is recommended to observe both the fragile N-substituent losses and the stable ring cleavages.
- Mass Analyzer: Q-TOF or Orbitrap (Resolution > 30,000 recommended for resolving isobaric interferences).

Fragmentation Mechanism Analysis

The fragmentation of **N,6-dimethylpyridazin-3-amine** follows a logic-gated decay pathway. The protonated precursor (m/z 124) possesses two sites of protonation: the pyridazine ring nitrogen (N2) and the exocyclic amine nitrogen. The fragmentation is driven by charge localization on the heterocyclic ring.

Pathway A: N-Substituent Cleavage (Diagnostic)

Unlike ring-methylated isomers, the N-methyl group on the exocyclic amine is labile.

- Mechanism: Inductive cleavage or hydrogen rearrangement.[\[1\]](#)
- Transition: m/z 124 $\rightarrow$ m/z 93 (Loss of Methylamine, CH_3NH_2 , 31 Da).
 - Note: This transition is highly specific to N-alkylated aminopyridazines. Ring-methylated isomers cannot lose 31 Da without shattering the aromatic ring.
- Alternative: m/z 124 $\rightarrow$ m/z 109 (Loss of Methyl radical $\bullet\text{CH}_3$, 15 Da). This yields the radical cation of 6-methylpyridazin-3-amine.

Pathway B: Diazine Ring Contraction (Characteristic)

Pyridazines are defined by their N-N bond, which is the "weak link" in the aromatic system.

- Mechanism: Retro-Diels-Alder (RDA) type collapse or direct extrusion.
- Transition: m/z 124 $\rightarrow$ m/z 96 (Loss of N_2 , 28 Da).
 - This produces a highly unsaturated acyclic cation (enynone-like structure).
 - Observation: This pathway competes with Pathway A at higher collision energies.

Pathway C: Ring Cleavage (General)

- Transition: m/z 124 $\rightarrow$ m/z 97 (Loss of HCN, 27 Da).
 - Common to all nitrogen heterocycles but less diagnostic than Pathway A.

Comparative Analysis: Target vs. Isomers

Differentiation of isomers is the primary challenge in developing assays for this compound. The table below outlines the "Decision Tree" logic for identifying **N,6-dimethylpyridazin-3-amine** against its closest structural relatives.

Feature	N,6-Dimethylpyridazin-3-amine (Target)	3-Amino-4,6-Dimethylpyridazine (Isomer A)	N,N-Dimethylpyridazin-3-amine (Isomer B)
Structure Type	Secondary Amine / Ring Methyl	Primary Amine / Two Ring Methyls	Tertiary Amine / No Ring Methyl
Precursor [M+H] ⁺	124.09	124.09	124.09
Primary Neutral Loss	-31 Da (CH ₃ NH ₂) or -15 Da (•CH ₃)	-17 Da (NH ₃)	-45 Da (dimethylamine) or -15 Da
Dominant Fragment	m/z 93 (Ring cation)	m/z 107 (Dimethylpyridazine cation)	m/z 79 (Pyridazine cation)
Diagnostic Ion	m/z 93	m/z 107	m/z 44 (Dimethylammonium)
N ₂ Loss (28 Da)	Observed (m/z 96)	Observed (m/z 96)	Observed (m/z 96)

Analyst Insight: If you observe a strong transition of 124 → 107, you are likely analyzing the ring-methylated impurity (Isomer A), not the target N-methyl compound.

Visualization of Fragmentation Dynamics[3][4][5]

The following diagram illustrates the competing fragmentation pathways. The "Diagnostic Path" (Blue) confirms the N-methyl structure, while the "Common Path" (Red) indicates general pyridazine behavior.

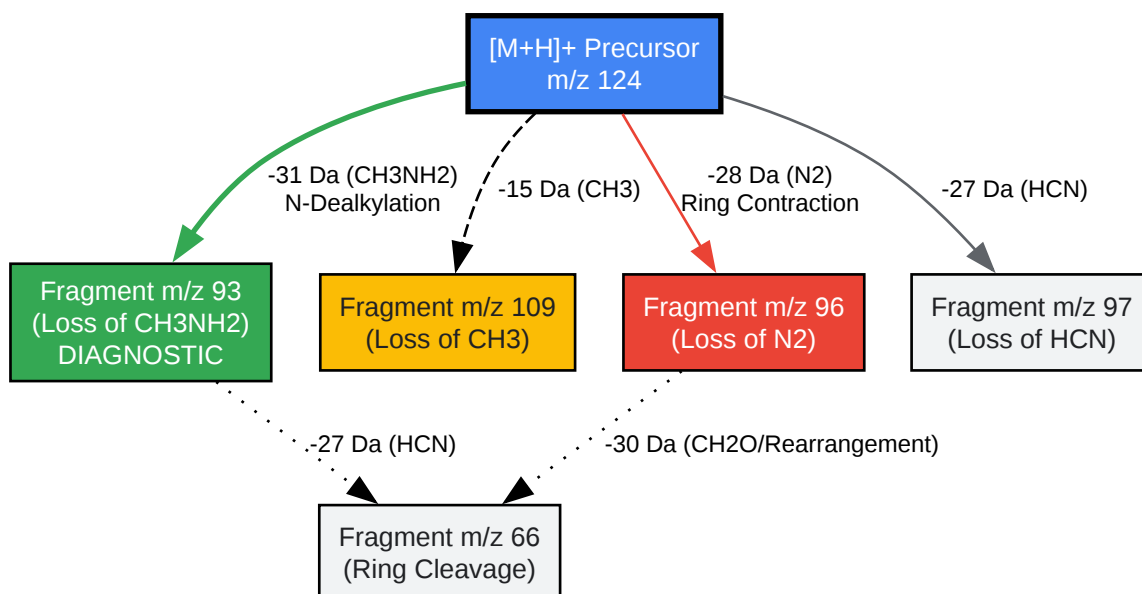


Figure 1: MS/MS Fragmentation Pathway of N,6-dimethylpyridazin-3-amine

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Figure 1: The green path represents the diagnostic loss of the N-methylamine group, unique to the N-substituted structure.

References

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Sources

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